

Sessilifoline A: A Technical Overview of a Novel Alkaloid

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Compound of Interest

Compound Name: Sessilifoline A

Cat. No.: B15588495

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

Sessilifoline A is a naturally occurring alkaloid isolated from the roots of *Stemona japonica*.^[1] As a member of the *Stemona* alkaloid family, it possesses a complex and unique pentacyclic ring structure. This document provides a comprehensive overview of the available physical and chemical properties of **Sessilifoline A**, intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Core Physical and Chemical Properties

At present, detailed experimental data on many of the physical and chemical properties of **Sessilifoline A** are not extensively reported in publicly accessible scientific literature. The following tables summarize the currently available information.

Table 1: General and Chemical Properties of **Sessilifoline A**

Property	Value	Source
Molecular Formula	C ₂₂ H ₃₁ NO ₅	[1][2][3]
Molecular Weight	389.49 g/mol	[3]
IUPAC Name	(1S,3S,5R,6S,7R,10S,11R,12R,16S)-11-ethyl-7-methyl-3-[(2S,4S)-4-methyl-5-oxotetrahydro-2-furanyl]-9,17-dioxo-2-azapentacyclo[10.5.0.0 ^{1,5} .0 ^{2,16} .0 ^{6,10}]heptadecan-8-one	[1]
Canonical SMILES	<chem>CCC1C2CCCC3N4C2(O3)C(C4C5CC(C(=O)O5)C)C6C1OC(=O)C6C</chem>	[1]
Natural Source	Stemona japonica	[1][2]

Table 2: Physical Properties of **Sessilifoline A**

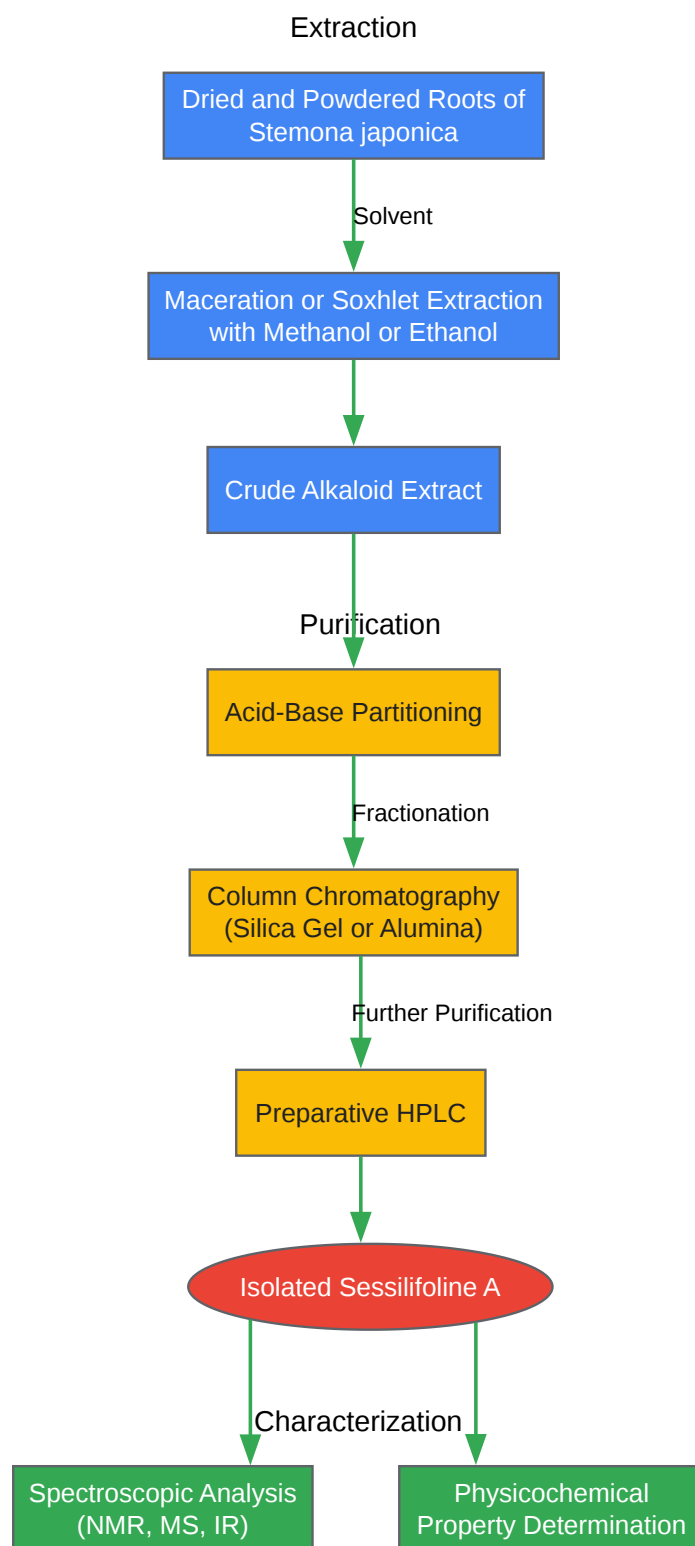
Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
Optical Rotation	Data not available
Appearance	Data not available

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **Sessilifoline A** are not readily available in the surveyed literature. General methodologies for the extraction of alkaloids from plant materials would typically be employed.

General Alkaloid Extraction and Isolation Workflow (Hypothetical)

The following diagram illustrates a generalized workflow that could be adapted for the isolation of **Sessilifoline A** from *Stemona japonica*. This is a hypothetical protocol based on standard practices in natural product chemistry and does not represent a validated procedure for this specific compound.



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A generalized workflow for the isolation and characterization of **Sessilifoline A**.

Spectroscopic Data

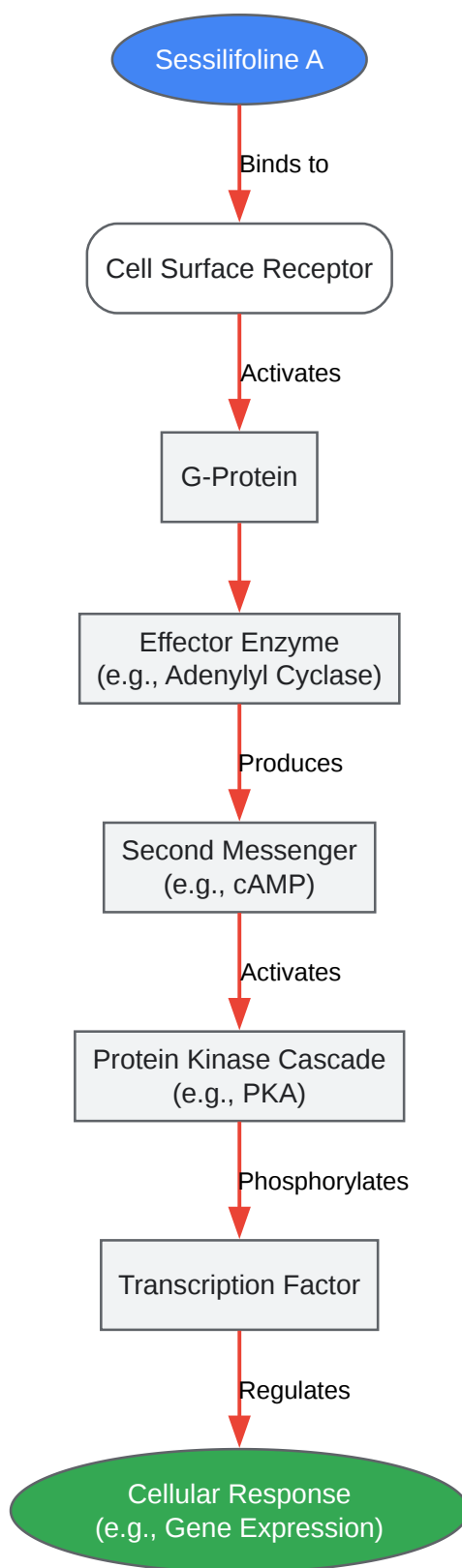
Specific ^1H NMR, ^{13}C NMR, and mass spectrometry data for **Sessilifoline A** have not been identified in the available literature. Characterization of this compound would rely on a combination of these techniques to elucidate its complex structure.

Biological Activity and Signaling Pathways

Information regarding the biological activity of **Sessilifoline A** is currently limited. No specific pharmacological studies or assays have been reported, and consequently, its mechanism of action and any potential modulation of cellular signaling pathways remain unknown.

Hypothetical Signaling Pathway Investigation

Should **Sessilifoline A** be investigated for its biological effects, a common starting point would be to assess its impact on known signaling pathways implicated in various diseases. The following diagram illustrates a generic signaling cascade that could be a target for such an investigation.



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A generic cell signaling pathway for hypothetical investigation.

Conclusion and Future Directions

Sessilifoline A represents a structurally intriguing natural product with potential for further scientific investigation. The current body of knowledge is limited, highlighting a significant opportunity for research in the areas of natural product isolation, chemical synthesis, and pharmacological evaluation. Future studies should focus on:

- Isolation and Purification: Development and publication of a detailed and reproducible protocol for the isolation of **Sessilifoline A** from *Stemona japonica*.
- Physicochemical Characterization: Experimental determination of its melting point, boiling point, solubility in various solvents, and specific rotation.
- Spectroscopic Analysis: Full characterization using modern spectroscopic techniques, including 1D and 2D NMR, high-resolution mass spectrometry, and infrared spectroscopy.
- Biological Screening: A broad-based biological screening to identify any potential therapeutic activities, such as antimicrobial, anticancer, or anti-inflammatory effects.
- Mechanism of Action Studies: If biological activity is identified, further research into its mechanism of action and its effects on specific cellular signaling pathways will be crucial.

This document will be updated as more information on **Sessilifoline A** becomes available in the scientific literature.

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